

Unveiling Catalponol: A Technical Chronicle of its Early Discovery and Characterization

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Compound of Interest

Compound Name: *Catalponol*

Cat. No.: *B157341*

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Introduction

Catalponol, a naturally occurring sesquiterpenoid, has garnered interest within the scientific community for its potential biological activities. This technical guide provides an in-depth exploration of the early history of **Catalponol**, detailing its initial discovery, isolation from natural sources, and the foundational studies that characterized its chemical structure and preliminary biological profile. The information presented herein is intended to serve as a comprehensive resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Early Discovery and Isolation

The seminal report on **Catalponol** emerged from the investigation of the heartwood of the southern catalpa tree, *Catalpa bignonioides*. A 1992 study by C. A. McDaniel identified **Catalponol** as a major constituent of the antitermitic fraction of the wood's extract.^{[1][2]} This research laid the groundwork for understanding the chemical basis of the natural durability of catalpa wood.

The isolation of **Catalponol**, along with its epimer, **epicatalponol**, a related ketone named **catalponone**, and the phthalide, **catalpalactone**, was achieved through a systematic extraction and purification process.^{[1][2]}

Experimental Protocol: Isolation of **Catalponol** from *Catalpa bignonioides* Heartwood

The following protocol is based on the methodology described in the early literature:

- **Extraction:** The heartwood of *Catalpa bignonioides* was first ground into a fine powder. This material was then subjected to extraction using a ternary solvent mixture of acetone, hexane, and water in a 54:44:2 volume ratio.[1] This solvent system was chosen to efficiently remove the bioactive components responsible for the wood's termite resistance.[1]
- **Fractionation:** The crude extract was then fractionated to isolate the antitermitic components.
- **Purification:** Pure compounds, including **Catalponol**, were obtained from the active fraction using semipreparative scale reversed-phase high-performance liquid chromatography (HPLC).[1][2]

Structural Elucidation

The definitive structure of **Catalponol** was determined through a combination of spectroscopic techniques, primarily Gas Chromatography-Mass Spectrometry (GC-MS) and Ultraviolet (UV) Spectroscopy.[1][2] Further confirmation of the structure was achieved through the formation of chemical derivatives.[1][2]

Chemical Structure of **Catalponol**:

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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